

Proper Disposal of Methomyl Oxime: A Guide for Laboratory Professionals

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Compound of Interest		
Compound Name:	Methomyl oxime	
Cat. No.:	B8057989	Get Quote

The safe and compliant disposal of **methomyl oxime** is a critical aspect of laboratory safety and environmental responsibility. As a substance recognized for its potential hazards, **methomyl oxime** and its associated waste are subject to stringent regulations. This guide provides detailed procedures for its proper disposal, tailored for researchers, scientists, and drug development professionals.

Immediate Safety and Handling Precautions

Before handling or preparing for disposal, it is imperative to be aware of the associated hazards. **Methomyl oxime** is considered a hazardous substance.[1] Adherence to strict safety protocols is mandatory to minimize exposure risk.

Personal Protective Equipment (PPE): When handling **methomyl oxime**, the following PPE is essential:

- Eye and Face Protection: Wear tightly fitting safety goggles with side-shields.[2]
- Skin Protection: Use chemical-impermeable gloves and wear impervious protective clothing or overalls.[1][2][3]
- Respiratory Protection: In areas with inadequate ventilation or where dust may be generated, use a full-face respirator.[2]

General Handling Practices:



- Work in a well-ventilated area.[1][2]
- Avoid the formation of dust and aerosols.[2][3]
- Do not eat, drink, or smoke when handling the substance.[1]
- Wash hands thoroughly with soap and water after handling.[1]
- Store in original, tightly sealed containers in a cool, dry place away from incompatible materials like strong oxidizing agents.[1][2]

Regulatory Framework for Disposal

The disposal of pesticides like **methomyl oxime** is regulated by federal and state laws. In the United States, two primary federal statutes apply:

- Federal Insecticide, Fungicide, and Rodenticide Act (FIFRA): This act governs the sale, distribution, and use of pesticides, including label requirements for disposal.[4][5]
- Resource Conservation and Recovery Act (RCRA): Once a pesticide is designated as waste, it falls under RCRA, which manages the disposal of hazardous wastes.[4][5][6][7] Methomyl waste is classified as acutely hazardous in the USA.[8]

State and local regulations can be more stringent than federal laws.[9] Therefore, it is crucial to consult with your institution's Environmental Health and Safety (EHS) department and local waste management authorities.[1][6]

Quantitative Hazard Data

The following table summarizes key toxicological and physical hazard data for methomyl and related compounds. This information underscores the importance of proper handling and disposal.



Data Point	Value	Source
Acute Oral Toxicity (Rat)	LD50: >500 mg/kg	Santa Cruz Biotechnology, Safety Data Sheet for Methomyl Oxime[1]
RCRA Hazardous Waste Code	P066 (for Methomyl)	U.S. Environmental Protection Agency[10]
Hazard Classification	Acutely Hazardous (in the USA)	INCHEM, Health and Safety Guide No. 97[8]
Flash Point (Methomyl 200 SL)	20 °C (closed cup)	Villa Crop, Safety Data Sheet for Methomyl 200 SL[11]

Step-by-Step Disposal Protocol

The disposal of **methomyl oxime** must be conducted as a controlled hazardous waste process. Improper disposal is a violation of federal law.[8]

- 1. Waste Identification and Segregation:
- Characterize all waste containing methomyl oxime as hazardous. This includes pure substance, contaminated lab materials (e.g., gloves, wipes, glassware), and leftover solutions.
- Segregate methomyl oxime waste from other chemical waste streams to prevent unintended reactions. Avoid contact with strong oxidizing agents.[1]
- 2. Containerization and Labeling:
- Use only approved, chemically compatible, and leak-proof containers for waste collection.
 Polyethylene or polypropylene containers are often recommended.[1]
- Keep containers tightly closed when not in use.[2][11]
- Label all waste containers clearly with "Hazardous Waste," the full chemical name
 "Methomyl Oxime," and any other information required by your institution and local regulations.



3. Storage of Waste:

- Store waste containers in a designated, secure, and well-ventilated satellite accumulation area.
- Ensure the storage area is away from ignition sources and incompatible materials.[1]
- 4. Arrange for Professional Disposal:
- Never dispose of methomyl oxime down the drain or in regular trash.[9][12]
- Contact your institution's EHS department or a licensed hazardous waste disposal contractor to arrange for pickup and disposal.[1]
- Provide the contractor with the Safety Data Sheet (SDS) and an accurate inventory of the waste.
- 5. State-Sponsored Programs:
- Many states offer "Clean Sweep" or similar programs for the collection of unwanted pesticides, which may be an option for disposal.[4][6] Consult your state's environmental agency for availability and eligibility.[4]

Emergency Spill Procedures

In the event of a spill, immediate and appropriate action is required to mitigate exposure and environmental contamination.

Minor Spills:

- Restrict access to the area.
- Wearing full PPE, clean up the spill immediately.[1]
- For solid spills, carefully sweep or vacuum the material. Avoid generating dust.[2][3]
- For liquid spills, use an inert absorbent material like sand or vermiculite.[11]
- Place all contaminated materials into a sealed, labeled hazardous waste container.[2][11]



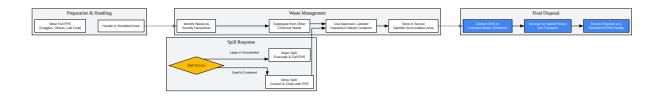
Decontaminate the spill area with a suitable detergent and water.[11]

Major Spills:

- Evacuate personnel from the area immediately and move upwind.[1][2]
- Alert your institution's emergency response team and EHS department.[1]
- Prevent the spill from entering drains or waterways.[2][12]
- Only trained personnel with appropriate respiratory protection (such as a self-contained breathing apparatus) and protective clothing should attempt to control the spill.[11][12]

Disposal Workflow Diagram

The following diagram illustrates the logical steps for the proper disposal of **methomyl oxime** waste.



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Caption: Workflow for the safe disposal of **methomyl oxime** waste.



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References

- 1. datasheets.scbt.com [datasheets.scbt.com]
- 2. echemi.com [echemi.com]
- 3. METHOMYL-OXIME Safety Data Sheets(SDS) lookchem [lookchem.com]
- 4. epa.gov [epa.gov]
- 5. onlinepestcontrolcourses.com [onlinepestcontrolcourses.com]
- 6. The Law on Pesticide Wastes Pesticide Environmental Stewardship [pesticidestewardship.org]
- 7. | Pacific Northwest Pest Management Handbooks [pnwhandbooks.org]
- 8. Methomyl (HSG 97, 1995) [inchem.org]
- 9. Disposal of Pesticides [npic.orst.edu]
- 10. Methomyl | C5H10N2O2S | CID 4109 PubChem [pubchem.ncbi.nlm.nih.gov]
- 11. villacrop.co.za [villacrop.co.za]
- 12. cdn.nufarm.com [cdn.nufarm.com]
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